

# Introduction: The Significance of the Benzoxazole Scaffold

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## Compound of Interest

Compound Name: *Benzoxazole, 2-ethyl-*

CAS No.: 6797-13-3

Cat. No.: B3029488

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The benzoxazole ring system, a bicyclic heterocycle consisting of a benzene ring fused to an oxazole ring, represents a "privileged scaffold" in medicinal chemistry and materials science.[1][2] These structures are renowned for their diverse and potent biological activities, including antimicrobial, anticancer, anti-inflammatory, and antiviral properties.[3][4][5] As such, benzoxazole derivatives are integral to numerous drug discovery programs and are found in the core structure of approved pharmaceuticals like the non-steroidal anti-inflammatory drug flunoxaprofen.[1]

This guide focuses on a fundamental member of this class: 2-ethyl-benzoxazole. While a simple derivative, it serves as a critical building block and a model compound for understanding the synthesis, characterization, and potential applications of more complex 2-substituted benzoxazoles. For researchers, scientists, and drug development professionals, a thorough grasp of its core properties is essential for leveraging its potential in the synthesis of novel therapeutic agents and functional materials.

## Physicochemical and Structural Properties

2-Ethyl-benzoxazole is characterized by the stable aromatic benzoxazole core functionalized with an ethyl group at the 2-position. This substitution pattern dictates its physical properties and chemical reactivity. The core data for this compound are summarized below.

Property	Value	Source(s)
IUPAC Name	2-Ethyl-1,3-benzoxazole	[6]
Synonyms	Benzoxazole, 2-ethyl-	[7]
CAS Number	6797-13-3	[6][7][8]
Molecular Formula	C <sub>9</sub> H <sub>9</sub> NO	[6][8]
Molecular Weight	147.18 g/mol	[6][8]
Physical State	Liquid (at STP)	Inferred from[9]
Boiling Point	96-97 °C at 9 mmHg	[8]
LogP (Octanol/Water)	2.18	[7]
SMILES	<chem>CCC1=NC2=CC=CC=C2O1</chem>	[8]
InChIKey	YPIFLXOVPCARGI- UHFFFAOYAO	[8]

## Synthesis Methodology: A Validated Protocol

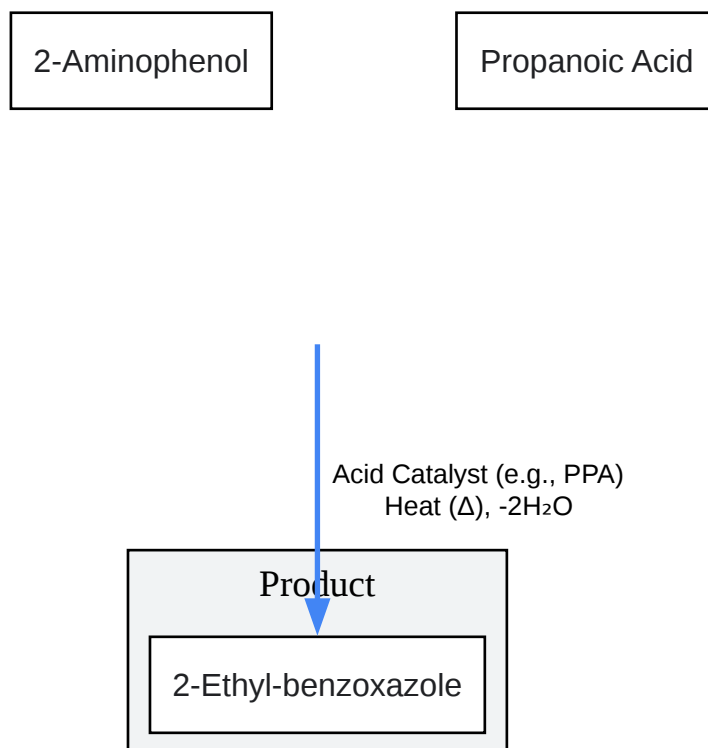
The construction of the 2-substituted benzoxazole ring is most commonly achieved through the condensation and subsequent cyclization of a 2-aminophenol with a carboxylic acid or its derivative.[3][10] This approach is reliable, versatile, and provides high yields of the desired product.

### Principle of Synthesis

The reaction proceeds via a two-step, one-pot mechanism. Initially, the 2-aminophenol and the carboxylic acid (propanoic acid, in this case) form an intermediate amide through a condensation reaction, typically facilitated by an acid catalyst and heat to remove water. This intermediate then undergoes an intramolecular cyclodehydration, where the hydroxyl group of

the original aminophenol attacks the amide carbonyl, eliminating a second molecule of water to form the stable oxazole ring.

## Visualized Synthesis Workflow



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## Sources

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